

Personal protective equipment for handling 7-Hydroxyisoquinoline

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Compound of Interest

Compound Name: 7-Hydroxyisoquinoline

Cat. No.: B188741

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Essential Safety and Handling Guide for 7-Hydroxyisoquinoline

This guide provides crucial safety and logistical information for handling **7-Hydroxyisoquinoline** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

Chemical Identifier:

- Name: **7-Hydroxyisoquinoline**
- CAS Number: 7651-83-4
- Molecular Formula: C₉H₇NO
- Molecular Weight: 145.16 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary:

7-Hydroxyisoquinoline is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Classification	Category
Skin Corrosion/Irritation	Category 2[1][3]
Serious Eye Damage/Eye Irritation	Category 2[1][3]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **7-Hydroxyisoquinoline** to minimize exposure and ensure personal safety.

Protection Type	Required PPE	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Hand Protection	Chemical-resistant gloves	Inspect gloves for permeability and breakthrough time before use.[1] Nitrile or neoprene gloves are generally suitable.
Body Protection	Laboratory Coat or Chemical Resistant Clothing	Wear appropriate protective clothing to prevent skin exposure.[4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use if exposure limits are exceeded or if irritation or other symptoms are experienced, especially when handling the powder form and generating dust.[4]

Operational Plan: Step-by-Step Handling Procedure

This section details the procedural steps for the safe handling of **7-Hydroxyisoquinoline** from preparation to post-handling cleanup.

1. Pre-Handling Preparations:

- Ventilation: Ensure work is conducted in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible.
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **7-Hydroxyisoquinoline**.[\[1\]](#)[\[4\]](#)
- Assemble PPE: Put on all required personal protective equipment as detailed in the table above.

2. Handling the Compound:

- Avoid Dust Formation: Handle **7-Hydroxyisoquinoline**, which is a solid, carefully to avoid creating dust.[\[1\]](#)
- Weighing: If weighing is required, do so in a ventilated enclosure or fume hood.
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#)
- Ingestion and Inhalation: Avoid ingestion and inhalation of the powder.[\[1\]](#)

3. Post-Handling Procedures:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Clothing: If clothing becomes contaminated, remove it immediately and wash it before reuse.[\[1\]](#)
- Storage: Store **7-Hydroxyisoquinoline** in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur. [1]

Disposal Plan

Proper disposal of **7-Hydroxyisoquinoline** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

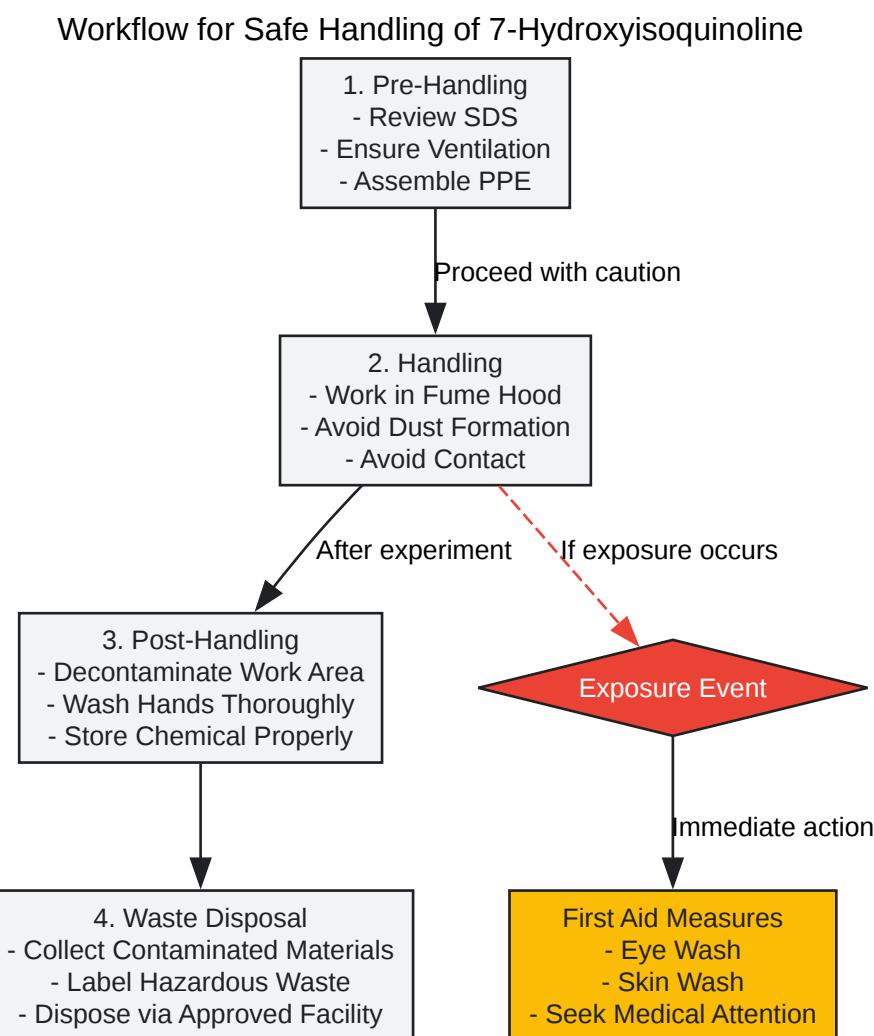
1. Waste Collection:

- Contaminated Materials: Collect all materials contaminated with **7-Hydroxyisoquinoline**, such as gloves, weighing paper, and disposable labware, in a designated, labeled, and sealed hazardous waste container.
- Unused Chemical: Unused **7-Hydroxyisoquinoline** should be disposed of in its original container or a suitable, labeled hazardous waste container.

2. Disposal Procedure:

- Hazardous Waste: **7-Hydroxyisoquinoline** waste is classified as hazardous.[1]
- Approved Disposal Facility: Dispose of the contents and container at an approved waste disposal plant in accordance with local, regional, and national regulations.[1] Do not release into the environment.[1]

Workflow for Safe Handling of 7-Hydroxyisoquinoline



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Caption: This diagram outlines the key steps for the safe handling of **7-Hydroxyisoquinoline**, from preparation to disposal, including emergency procedures.

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